

AT7867 dihydrochloride stability and storage conditions

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Compound of Interest

Compound Name: **AT7867 dihydrochloride**

Cat. No.: **B605655**

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AT7867 Dihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **AT7867 dihydrochloride**. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure the integrity and optimal performance of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should solid **AT7867 dihydrochloride** be stored upon receipt?

A1: Upon receipt, solid **AT7867 dihydrochloride** should be stored at -20°C in a dry, dark environment. When stored correctly, the solid compound is stable for up to three years. Before opening, it is recommended to allow the vial to warm to room temperature to prevent condensation, which can introduce moisture and potentially affect stability.

Q2: What is the recommended solvent for preparing stock solutions of **AT7867 dihydrochloride**?

A2: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **AT7867 dihydrochloride**.

Q3: How should I store stock solutions of **AT7867 dihydrochloride**?

A3: Stock solutions of **AT7867 dihydrochloride** in DMSO should be aliquoted into single-use volumes to minimize freeze-thaw cycles. These aliquots should be stored in tightly sealed vials at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

Q4: What is the recommended storage for working solutions of **AT7867 dihydrochloride**?

A4: Working solutions of **AT7867 dihydrochloride**, especially those prepared for in vivo studies, should be prepared fresh on the day of use.[1] If immediate use is not possible, they should be stored at 4°C for no longer than 24 hours. However, it is crucial to visually inspect for any signs of precipitation before use.

Q5: What are the visible signs of **AT7867 dihydrochloride** degradation or precipitation?

A5: Degradation of **AT7867 dihydrochloride** is not always visually apparent. However, signs of precipitation in a solution include a cloudy or hazy appearance, the formation of a thin film on the surface of the container, or visible crystalline solids. If any of these are observed, it is crucial to take corrective action as outlined in the troubleshooting guide.

Data Presentation

Table 1: Recommended Storage Conditions for AT7867 Dihydrochloride

Form	Solvent	Storage Temperature	Duration
Solid Powder	N/A	-20°C	Up to 3 years
Stock Solution	DMSO	-20°C	Up to 1 month[1]
Stock Solution	DMSO	-80°C	Up to 6 months[1]
Working Solution	Aqueous Buffer	4°C	Up to 24 hours (prepare fresh is recommended)[1]

Table 2: Solubility of AT7867 Dihydrochloride in Common Solvents

Solvent	Solubility
DMSO	≥ 50 mg/mL[2]
Ethanol	~10 mM[3]
Water	Insoluble[4]

Troubleshooting Guide

Issue: Precipitation is observed in the AT7867 dihydrochloride stock solution upon thawing.

Cause: The solubility of the compound may have been exceeded, or the solution may have been stored for too long or experienced multiple freeze-thaw cycles.

Solution:

- Warm the solution: Gently warm the vial in a 37°C water bath for 5-10 minutes.
- Vortex or sonicate: After warming, vortex the solution vigorously or sonicate it in a water bath until the precipitate is fully redissolved.
- Visual Inspection: Before use, carefully inspect the solution to ensure all precipitate has dissolved.
- Centrifuge (if necessary): If a small amount of precipitate remains, centrifuge the vial at a high speed (e.g., 10,000 x g) for 5 minutes and carefully transfer the supernatant to a new tube. It is advisable to re-quantify the concentration of the supernatant if this step is performed.
- Preventative Measures: To prevent future precipitation, ensure stock solutions are prepared at an appropriate concentration and are aliquoted into single-use volumes to avoid repeated freeze-thaw cycles.

Issue: Precipitation occurs when diluting the DMSO stock solution into an aqueous buffer or cell culture medium.

Cause: **AT7867 dihydrochloride** has low aqueous solubility. When a concentrated DMSO stock is diluted into an aqueous environment, the compound can crash out of solution.

Solution:

- Pre-warm the aqueous medium: Ensure your buffer or cell culture medium is pre-warmed to 37°C before adding the DMSO stock.
- Use a stepwise dilution: Instead of adding the highly concentrated stock directly, first create an intermediate dilution of the compound in DMSO. Then, add this intermediate dilution dropwise to the pre-warmed aqueous medium while gently vortexing.
- Minimize final DMSO concentration: Keep the final concentration of DMSO in your working solution as low as possible, ideally below 0.5%. High concentrations of DMSO can be toxic to cells and may not prevent precipitation upon significant dilution.
- Consider alternative formulation strategies: For in vivo studies, specific formulations with excipients like PEG300, Tween-80, or SBE- β -CD can improve solubility.[\[1\]](#)

Experimental Protocols

Protocol: Preparation of AT7867 Dihydrochloride Stock Solution

- Allow the vial of solid **AT7867 dihydrochloride** to equilibrate to room temperature before opening.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the vial thoroughly until the compound is completely dissolved. Gentle warming to 37°C or brief sonication can be used to aid dissolution if necessary.

- Aliquot the stock solution into single-use, low-binding microcentrifuge tubes.
- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Protocol: Assessment of AT7867 Dihydrochloride Stability by HPLC

This protocol provides a general framework for assessing the stability of **AT7867 dihydrochloride** in a prepared stock solution.

Materials:

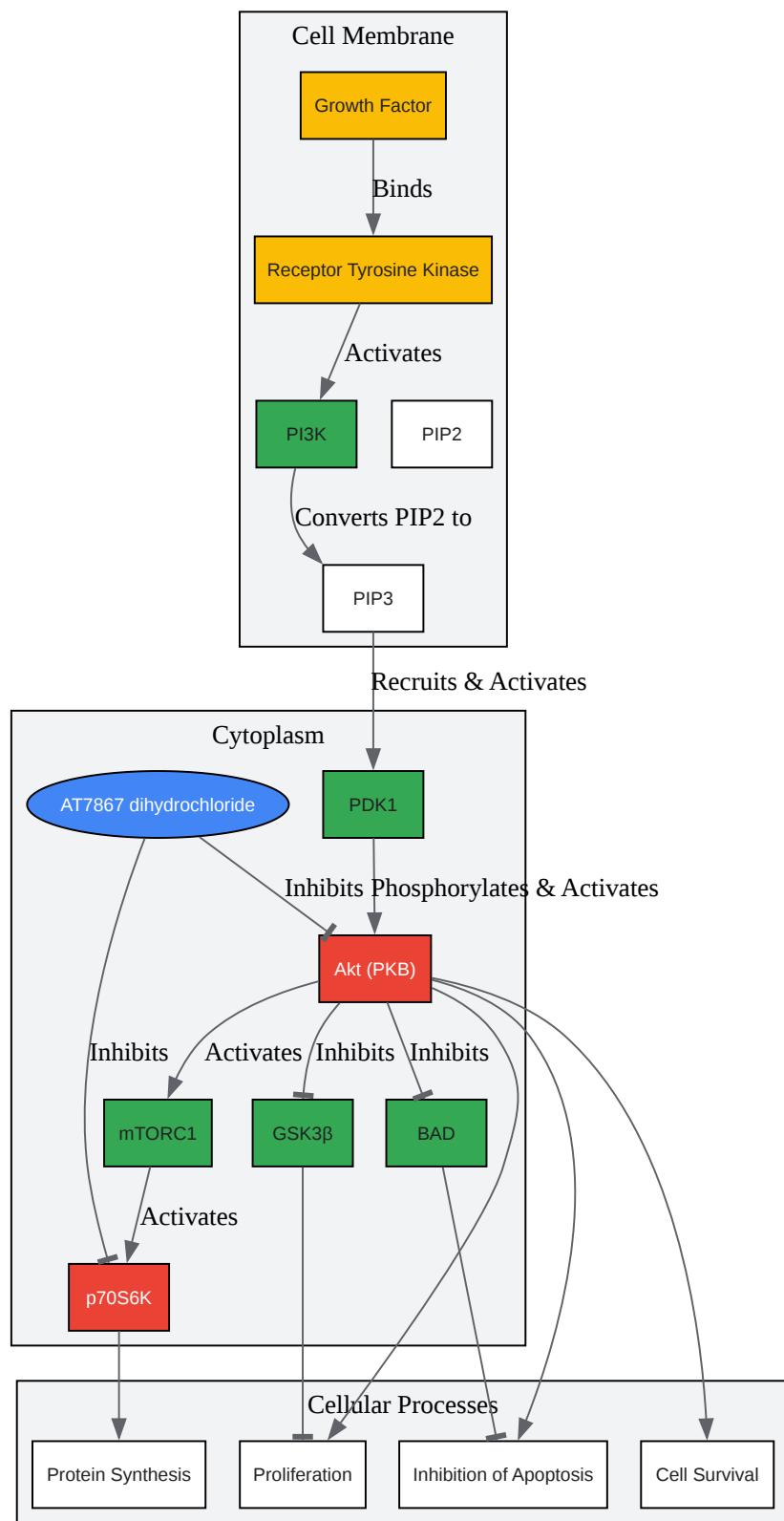
- **AT7867 dihydrochloride** stock solution in DMSO
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Formic acid (or other suitable mobile phase modifier)
- C18 reverse-phase HPLC column
- HPLC system with UV detector

Procedure:

- Prepare Mobile Phases:
 - Mobile Phase A: 0.1% formic acid in water
 - Mobile Phase B: 0.1% formic acid in acetonitrile
- Set up HPLC Method:
 - Column: C18, e.g., 4.6 x 150 mm, 5 µm
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 µL

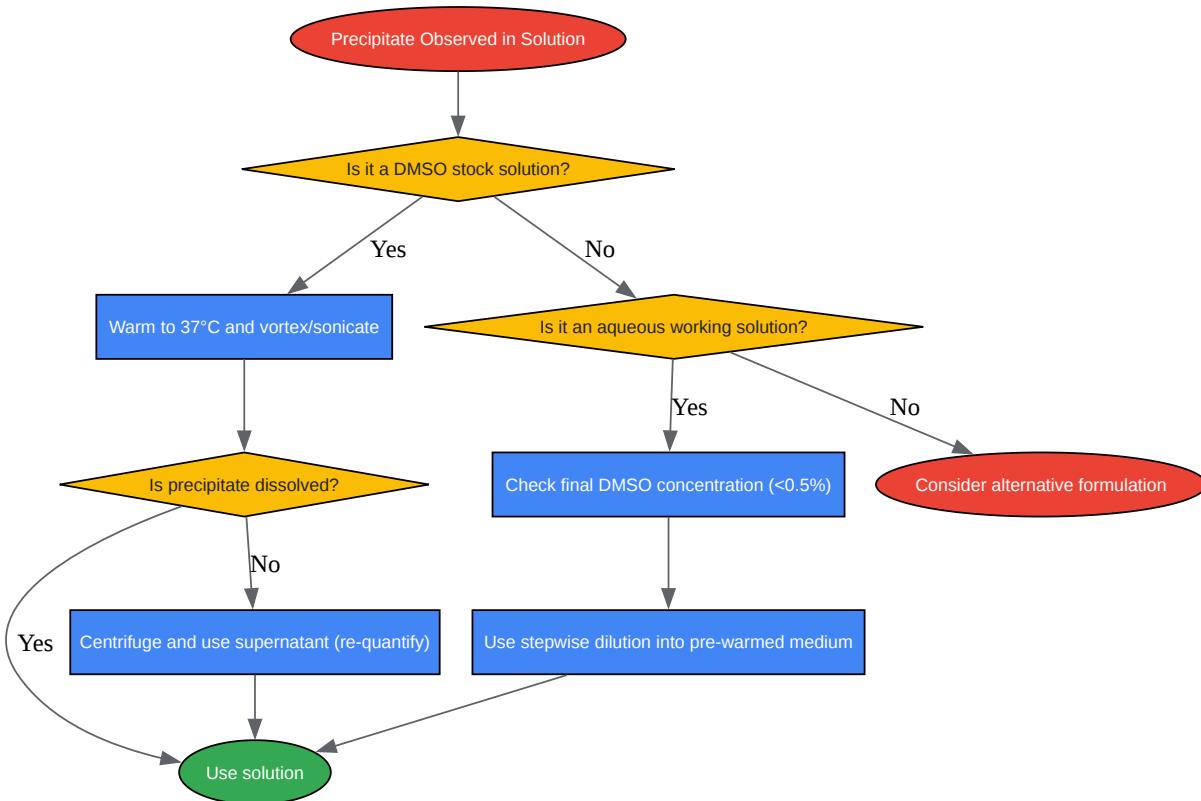
- Detection Wavelength: Scan for optimal absorbance, typically around 254 nm.
- Gradient: A linear gradient from 5% to 95% Mobile Phase B over 20 minutes, followed by a 5-minute hold at 95% B and a 5-minute re-equilibration at 5% B. (This is a starting point and should be optimized).
- Prepare Samples:
 - Time Zero (T0) Sample: Dilute a fresh aliquot of your **AT7867 dihydrochloride** stock solution in mobile phase A to a suitable concentration for HPLC analysis (e.g., 10 µg/mL).
 - Stability Samples: Store aliquots of the stock solution under the desired storage conditions (e.g., -20°C, 4°C, room temperature). At each time point (e.g., 1 week, 1 month, 3 months), thaw an aliquot and prepare a sample for HPLC analysis in the same manner as the T0 sample.
- Data Analysis:
 - Run the samples on the HPLC system.
 - Identify the peak corresponding to **AT7867 dihydrochloride** based on the retention time of the T0 sample.
 - Calculate the peak area of the **AT7867 dihydrochloride** peak for each sample.
 - Determine the percentage of the remaining compound at each time point relative to the T0 sample.
 - The appearance of new peaks in the chromatogram of the stability samples may indicate the presence of degradation products.

Mandatory Visualizations



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Caption: **AT7867 dihydrochloride** inhibits the PI3K/Akt signaling pathway.



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Caption: Troubleshooting workflow for **AT7867 dihydrochloride** solution precipitation.

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